

K-Ras G12C Targeting with Ligand-Linker Conjugates: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *K-Ras ligand-Linker Conjugate 2*

Cat. No.: *B11932951*

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Introduction

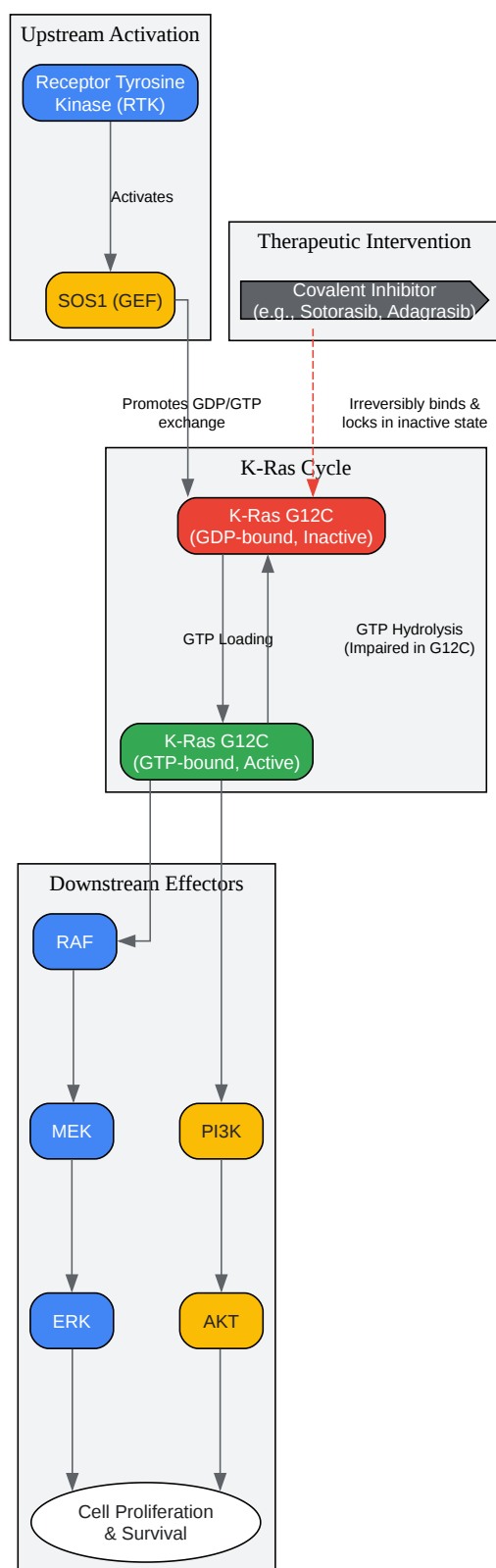
The Kirsten Rat Sarcoma Viral Oncogene Homolog (KRAS) is one of the most frequently mutated oncogenes in human cancers, driving tumor growth and proliferation. For decades, KRAS was considered "undruggable" due to the smooth surface of the protein and its high affinity for GTP. The discovery of a druggable pocket in the switch-II region of the KRAS G12C mutant has led to a paradigm shift in KRAS-targeted therapies. This technical guide provides an in-depth overview of targeting KRAS G12C using ligand-linker conjugates, with a focus on covalent inhibitors and Proteolysis Targeting Chimeras (PROTACs).

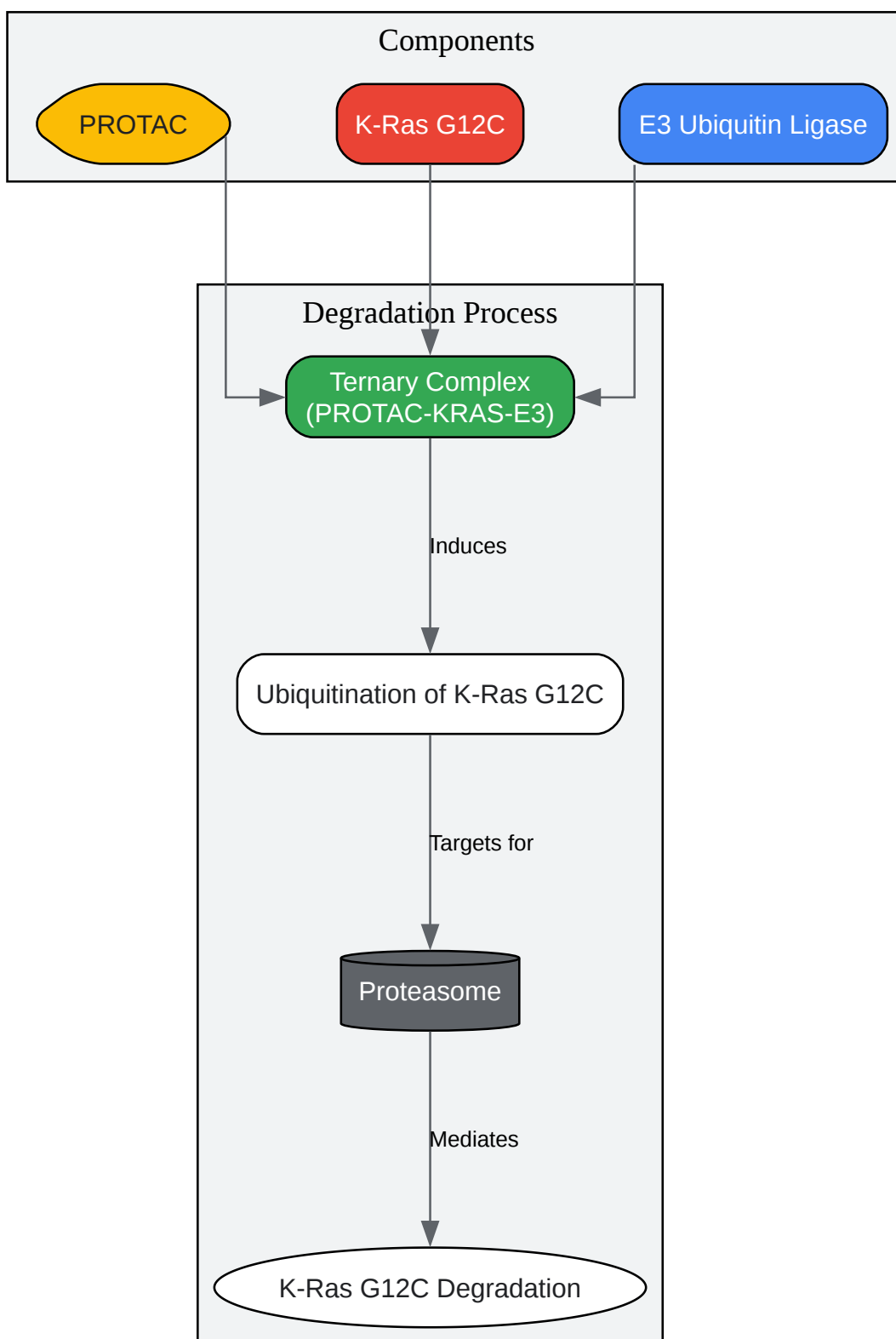
The K-Ras G12C Mutation and its Signaling Pathways

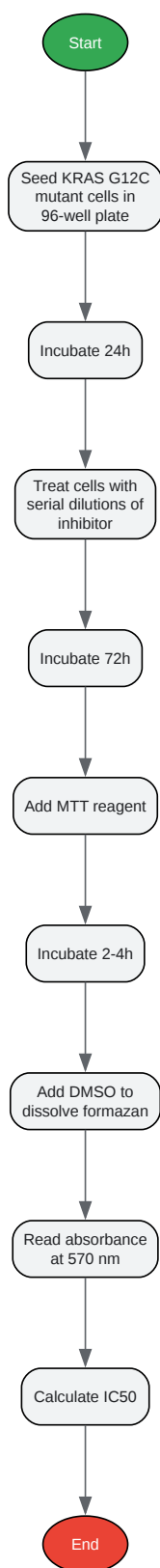
The G12C mutation in KRAS results in the substitution of glycine with cysteine at codon 12. This mutation impairs the intrinsic GTPase activity of KRAS, leading to its accumulation in the active, GTP-bound state.^[1] Constitutively active KRAS G12C stimulates downstream signaling pathways, primarily the MAPK/ERK and PI3K/AKT pathways, which promote uncontrolled cell proliferation, survival, and differentiation.^{[1][2]}

Covalent inhibitors of K-Ras G12C, such as sotorasib and adagrasib, selectively bind to the mutant cysteine residue, locking the protein in its inactive, GDP-bound state.^{[3][4]} This

prevents the interaction of K-Ras G12C with its downstream effectors, thereby inhibiting oncogenic signaling.[3][4]







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. reactionbiology.com [reactionbiology.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
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